

Structural Profiling and Synthetic Utility of C₉H₇Br₂NO₂ Scaffolds

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Compound of Interest

Compound Name: 2,3-Dibromo-5-ethoxy-4-hydroxybenzonitrile

CAS No.: 330462-59-4

Cat. No.: B2678305

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Content Type: Technical Guide / Whitepaper Target Audience: Medicinal Chemists, Analytical Scientists, and Drug Discovery Researchers

Executive Summary

The molecular formula C₉H₇Br₂NO₂ represents a specific class of dibrominated aromatic scaffolds, most notably exemplified by 3,5-dibromo-4-hydroxycinnamamide and its isomer N-(3,5-dibromo-4-hydroxyphenyl)acrylamide. These compounds are critical intermediates in the development of Histone Deacetylase (HDAC) inhibitors, antioxidant polymers, and fragment-based drug discovery (FBDD) campaigns where halogen bonding is a key design element.

This guide provides a comprehensive technical analysis of the C₉H₇Br₂NO₂ scaffold, covering precise cheminformatics, synthetic protocols, and analytical validation standards.

Cheminformatics & Molecular Properties[1][2][3]

Understanding the isotopic signature of this molecule is prerequisite for accurate mass spectrometry analysis. The presence of two bromine atoms creates a distinct spectral footprint.

Quantitative Data Table

Property	Value	Notes
Molecular Formula	Cngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted"> H Br NO	
Average Mol.[1][2][3][4][5][6][7] [8][9] Weight	320.97 g/mol	Weighted average of all isotopes.
		Based on
Monoisotopic Mass	318.8843 Da	Br (50.69%) and C.
Exact Mass (Br)	322.8802 Da	
LogP (Predicted)	~2.8 - 3.2	Lipophilic shift due to dibromo-substitution.
H-Bond Donors	2	Phenolic -OH and Amide -NH.
H-Bond Acceptors	2	Carbonyl oxygen and Phenolic oxygen.
Rotatable Bonds	2	Vinyl-amide linkage.

The "Dibromo" Isotopic Signature

In Mass Spectrometry (LC-MS), the C₉H₇Br₂NO₂ ion does not appear as a single peak. Because natural bromine exists as

Br and

Br in a nearly 1:1 ratio, the molecular ion ($[M+H]$

or $[M-H]$

) exhibits a characteristic 1:2:1 triplet pattern.

- Peak A (M): Contains

Br +

Br

- Peak B (M+2): Contains

Br +

Br (Double intensity due to statistical probability)

- Peak C (M+4): Contains

Br +

Br

“

Critical Analytical Check: If your MS spectrum does not show this 1:2:1 intensity ratio separated by 2 m/z units, the compound is not a dibromo-derivative.

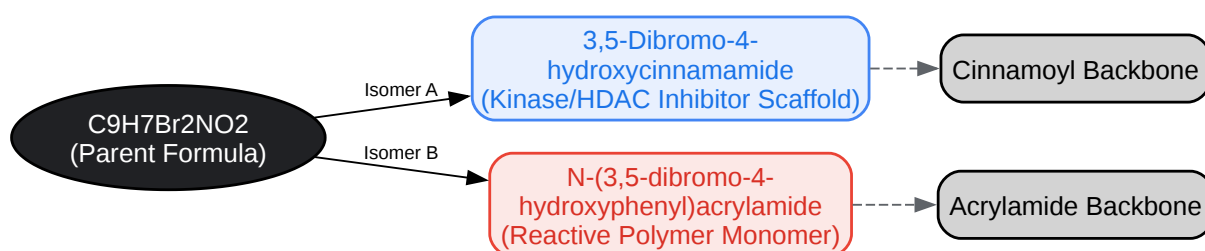
Structural Isomers & Case Study

While multiple isomers exist, two primary scaffolds dominate the patent literature for this formula:

- 3,5-Dibromo-4-hydroxycinnamamide: A derivative of ferulic acid/tyrosine metabolites, often explored as an EGFR or HDAC inhibitor precursor.

- N-(3,5-dibromo-4-hydroxyphenyl)acrylamide: A reactive monomer used to synthesize antioxidant hydrogels and flame-retardant polymers.

Structural Visualization (Graphviz)



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Figure 1: Structural divergence of the $C_9H_7Br_2NO_2$ formula into two distinct bioactive classes.

Synthetic Methodology

The synthesis of 3,5-dibromo-4-hydroxycinnamamide relies on the Electrophilic Aromatic Substitution (EAS) of the non-halogenated precursor, 4-hydroxycinnamamide.

Reaction Protocol: Controlled Bromination

Objective: Selective ortho-bromination of the phenol ring without affecting the vinyl double bond.

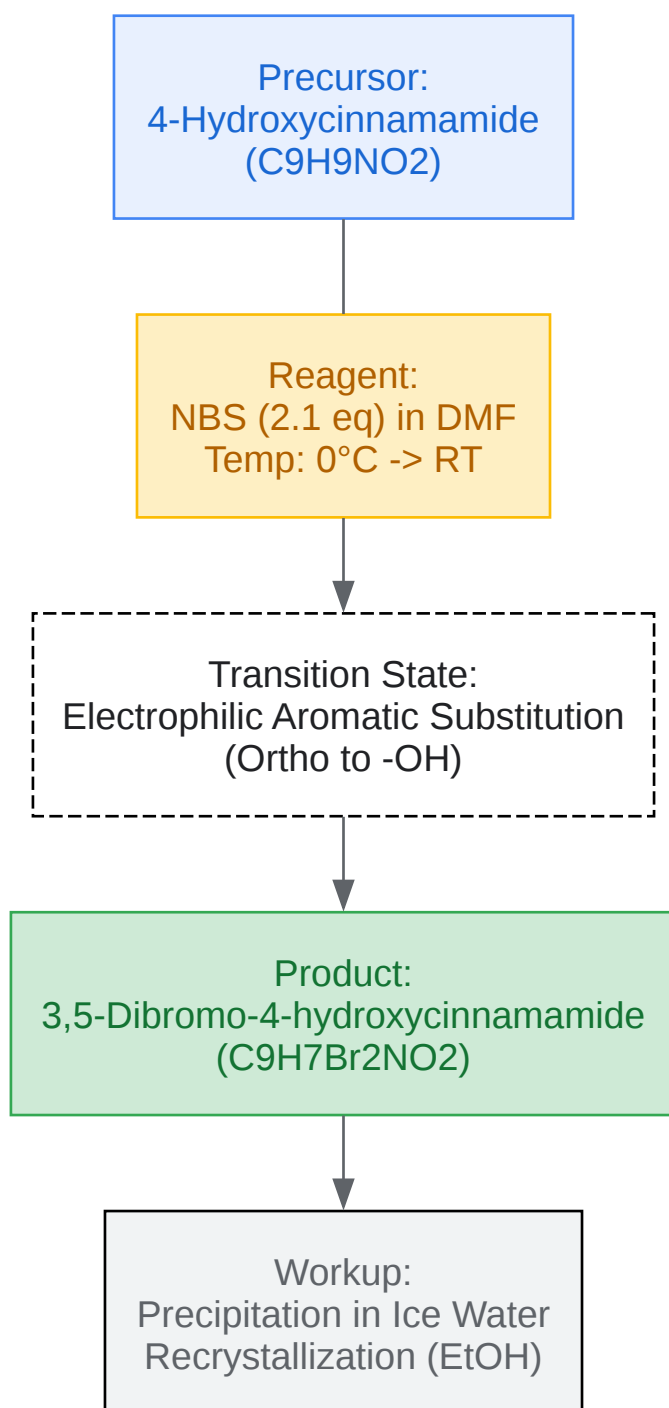
Reagents:

- Precursor: 4-hydroxycinnamamide (1.0 eq)
- Brominating Agent: N-Bromosuccinimide (NBS) (2.1 eq) or Br_2 / Acetic Acid.
- Solvent: DMF (Dimethylformamide) or Glacial Acetic Acid.
- Temperature: $0^\circ C$ to Room Temperature (RT).

Step-by-Step Workflow:

- **Dissolution:** Dissolve 10 mmol of 4-hydroxycinnamamide in 20 mL of DMF. Ensure complete solvation to prevent localized over-bromination.
- **Addition:** Cool the solution to 0°C in an ice bath. Add NBS (21 mmol) portion-wise over 30 minutes.
 - **Why?** Rapid addition causes exotherms that may degrade the amide or promote radical bromination of the vinyl group.
- **Reaction:** Allow the mixture to warm to RT and stir for 4–6 hours. Monitor via TLC (Mobile phase: EtOAc/Hexane 1:1). The product will be less polar (higher R_f) than the starting material.
- **Quenching:** Pour the reaction mixture into 100 mL of ice-cold water. The dibromo-derivative is hydrophobic and will precipitate as a white/off-white solid.
- **Purification:** Filter the precipitate. Recrystallize from Ethanol/Water to remove succinimide byproducts.

Synthetic Pathway Diagram



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Figure 2: Electrophilic aromatic substitution pathway for generating the $C_9H_7Br_2NO_2$ scaffold.

Analytical Validation (Self-Validating System)

To confirm the identity of the synthesized $C_9H_7Br_2NO_2$, the following analytical results must be met. This serves as a "Go/No-Go" quality gate.

Mass Spectrometry (LC-MS-ESI)

- Mode: Negative Ion Mode (ESI-) is preferred due to the acidic phenolic proton.
- Expected m/z:
 - 318.9 [M-H]
(
Br
)
 - 320.9 [M-H]
(
Br
Br)
 - 322.9 [M-H]
(
Br
)
- Acceptance Criteria: The intensity ratio of these three peaks must be approximately 1 : 2 : 1. Deviation implies contamination with mono-bromo ($C_9H_8BrNO_2$) or tri-bromo species.

Proton NMR (1H -NMR, 400 MHz, DMSO-d)

The introduction of two bromine atoms at the 3,5-positions removes the ortho-coupling protons on the aromatic ring, simplifying the spectrum.

- Aromatic Region: Instead of two doublets (AA'BB' system typical of para-substituted phenols), you will observe a singlet integrating for 2 protons at approximately 7.6–7.8 ppm.
 - Causality: The protons at positions 2 and 6 are now chemically equivalent and have no ortho-neighbors to couple with.
- Vinyl Region: Two doublets (Hz) indicating a trans-geometry of the cinnamamide double bond.
- Phenolic -OH: A broad singlet, typically shifted downfield (>9.5 ppm) due to the electron-withdrawing effect of the ortho-bromines increasing acidity.

Pharmacological Applications[2][6][9][12][13]

HDAC Inhibition

Derivatives of hydroxycinnamamides are established pharmacophores for Histone Deacetylase (HDAC) inhibitors.[4] The C₉H₇Br₂NO₂ scaffold serves as a "Cap" or "Linker" group.

- Mechanism: The hydroxamic acid derivatives (synthesized from this amide) chelate the Zinc ion in the HDAC catalytic pocket. The dibromo-substitution increases hydrophobic interaction with the pocket rim, potentially enhancing selectivity for HDAC1/3 isoforms [1, 2].

Halogen Bonding in Drug Design

The C-Br bond in this scaffold is often utilized to engineer Halogen Bonds (X-bonds).

- The bromine atom acts as a Lewis acid (sigma-hole) interacting with backbone carbonyls in target proteins (e.g., Kinases). This interaction is directional and can improve potency where hydrogen bonding is not possible [3].

References

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- Synthesis and Antioxidant Activities of 3,5-Dialkoxy-4-hydroxycinnamamides. *Bioorganic & Medicinal Chemistry Letters*. Discusses the synthetic modification of the 3,5-positions on the cinnamamide core. [3][10]
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